

An In-depth Technical Guide to the Physical Properties of 4-Benzyloxybenzyl Alcohol

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Compound of Interest

Compound Name: 4-Benzyloxybenzyl alcohol

Cat. No.: B113426

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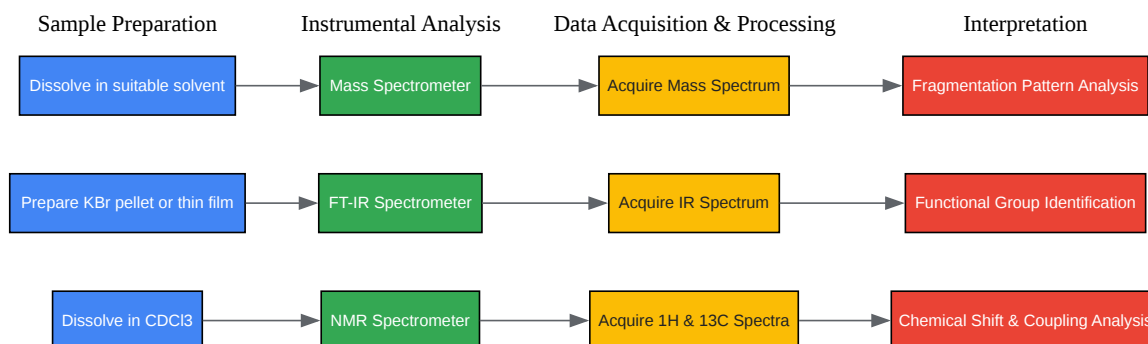
For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Benzyloxybenzyl alcohol, a key organic intermediate, plays a significant role in the synthesis of a variety of pharmaceutical compounds and fine chemicals. Its unique molecular structure, featuring both a benzyl ether and a primary alcohol functional group, imparts a versatile reactivity profile that is highly valued in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of the core physical properties of **4-benzyloxybenzyl alcohol**, presenting quantitative data in a structured format, detailing experimental methodologies for property determination, and offering visual representations to aid in understanding its chemical nature.

Chemical Structure

The molecular structure of **4-benzyloxybenzyl alcohol** consists of a benzyl group linked via an ether oxygen to a benzyl alcohol moiety at the para position. This arrangement is crucial to its chemical behavior and physical characteristics.



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